

Technical Guide: Physicochemical Properties of 4-Amino-3-bromo-5-nitrobenzotrifluoride

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Compound of Interest

Compound Name: 4-Amino-3-bromo-5-nitrobenzotrifluoride

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This technical guide provides an in-depth overview of the melting and boiling points of **4-Amino-3-bromo-5-nitrobenzotrifluoride**, a key intermediate in various synthetic applications. The document outlines the available physicochemical data, details the experimental protocols for its determination, and presents a logical workflow for its synthesis.

Core Physicochemical Data

The melting and boiling points are critical parameters for the identification, purification, and handling of chemical compounds. The following table summarizes the reported values for **4-Amino-3-bromo-5-nitrobenzotrifluoride**.

Property	Value	Source
Melting Point	68-70 °C	[1]
Melting Point (literature)	71-74 °C	
Boiling Point	278 °C	

Experimental Protocols

While specific experimental details for the determination of the melting and boiling points of **4-Amino-3-bromo-5-nitrobenzotrifluoride** are not extensively published, standard methodologies for organic compounds are applicable. The following are detailed protocols based on established laboratory techniques.

Determination of Melting Point: Capillary Method

The melting point of a solid organic compound can be accurately determined using the capillary method with a melting point apparatus. Pure compounds typically exhibit a sharp melting point range of 0.5-1.0°C.

Materials:

- **4-Amino-3-bromo-5-nitrobenzotrifluoride** sample
- Melting point capillary tubes (sealed at one end)
- Melting point apparatus
- Spatula
- Mortar and pestle (optional, for pulverizing crystals)

Procedure:

- Ensure the **4-Amino-3-bromo-5-nitrobenzotrifluoride** sample is dry and finely powdered. If necessary, gently crush the crystals using a mortar and pestle.
- Introduce a small amount of the powdered sample into the open end of a capillary tube.
- Tap the sealed end of the capillary tube gently on a hard surface to pack the sample into the bottom of the tube. The packed sample should be approximately 1-2 mm in height.^[2]
- Place the capillary tube into the sample holder of the melting point apparatus.
- Set the apparatus to heat at a rapid rate to approach the expected melting point, then reduce the heating rate to 1-2°C per minute.^[3]

- Observe the sample through the magnifying lens.
- Record the temperature at which the first drop of liquid appears (the beginning of melting).
- Record the temperature at which the entire sample has completely melted.
- The melting point is reported as the range between these two temperatures. For accurate results, it is recommended to perform at least two determinations.

Determination of Boiling Point: Capillary Method

The boiling point of a liquid organic compound can be determined using a small-scale capillary method, which is particularly useful when only a small amount of the substance is available.[\[4\]](#)
[\[5\]](#)

Materials:

- **4-Amino-3-bromo-5-nitrobenzotrifluoride** sample
- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., Thiele tube with heating oil or an aluminum block)
- Clamps and stand

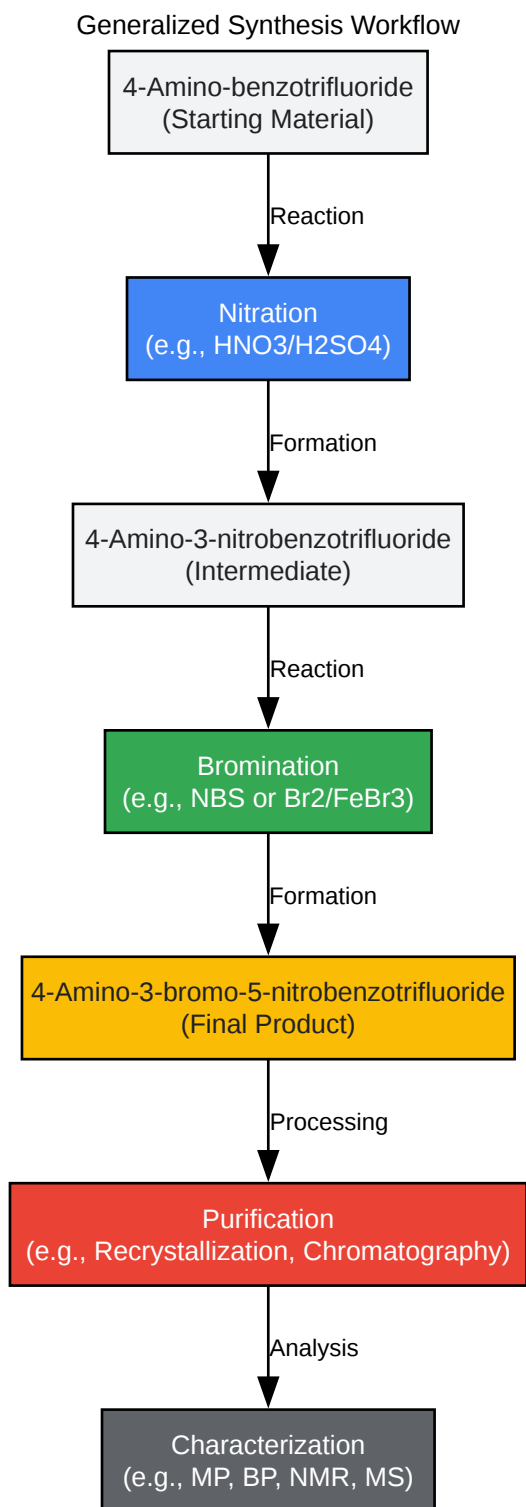
Procedure:

- Place a small amount (a few drops) of the liquid **4-Amino-3-bromo-5-nitrobenzotrifluoride** into a small test tube.
- Invert a capillary tube (sealed end up) and place it into the test tube containing the sample.
[\[4\]](#)
- Attach the test tube to a thermometer, ensuring the bottom of the test tube is level with the thermometer bulb.

- Immerse the assembly in a heating bath.
- Heat the bath gently and slowly.[4]
- As the temperature rises, air trapped in the capillary tube will expand and exit as a slow stream of bubbles.
- Continue to heat until a rapid and continuous stream of bubbles emerges from the open end of the capillary tube. This indicates that the vapor pressure of the sample is equal to the atmospheric pressure.[4]
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube as the vapor inside cools and contracts.[6] Record this temperature.

Synthesis Workflow

4-Amino-3-bromo-5-nitrobenzotrifluoride is a substituted aniline derivative. While a specific, detailed synthesis protocol for this exact compound is not readily available in the provided search results, a logical synthesis can be inferred from related compounds. A plausible route involves the nitration and subsequent bromination of an appropriate benzotrifluoride precursor. The following diagram illustrates a generalized workflow for such a synthesis.



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Caption: Generalized workflow for the synthesis and characterization of **4-Amino-3-bromo-5-nitrobenzotrifluoride**.

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